

# Application Notes and Protocols for Oxadixyl in Plant Pathology Field Trials

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## Compound of Interest

Compound Name: Oxadixyl

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These application notes provide a comprehensive overview of the use of **Oxadixyl** in plant pathology field trials, with a focus on its efficacy against Oomycete pathogens. The information is intended to guide the design and execution of robust field experiments.

## Introduction to Oxadixyl

**Oxadixyl** is a systemic fungicide belonging to the phenylamide class (FRAC Group 4).<sup>[1][2]</sup> It is highly effective against Oomycete pathogens, such as *Phytophthora* and *Plasmopara* species, which cause devastating diseases like late blight and downy mildew in a wide range of crops.<sup>[1][3]</sup> **Oxadixyl** exhibits both protective and curative action, being rapidly absorbed by the leaves and roots and translocated primarily acropetally (upwards) within the plant.<sup>[3]</sup>

**Mode of Action:** **Oxadixyl**'s mode of action is the inhibition of protein synthesis in Oomycetes. It specifically targets and disrupts the function of the RNA polymerase I enzyme complex, which is essential for the transcription of ribosomal RNA (rRNA).<sup>[4][5][6]</sup> This disruption halts the production of ribosomes, leading to a cessation of protein synthesis and ultimately, the death of the pathogen. Due to its specific target site, there is a risk of resistance development, making resistance management strategies crucial.<sup>[1][4]</sup>

## Data Presentation: Efficacy of Oxadixyl in Field Trials

The following tables summarize quantitative data from field trials assessing the efficacy of **Oxadixyl**, often in combination with other fungicides, against key Oomycete diseases.

## Potato Late Blight (*Phytophthora infestans*)

Treatment	Active Ingredient(s) & Formulation	Application Rate (a.i./ha)	Disease Severity (%)	Disease Control (%)	Yield (t/ha)	Reference
Untreated Control	-	-	94.04	-	7.80	<a href="#">[5]</a>
Oxadixyl + Mancozeb	SAN 518F	Varies	-	-	-	<a href="#">[7]</a>
Oxadixyl + Mancozeb + Cymoxanil	Pulsan/Sandocur-M	Varies	-	Highly Effective	-	<a href="#">[6]</a>
Fenamidone + Mancozeb	60% WG	-	18.00	80.86	15.13	<a href="#">[5]</a>
Dimethomorph	50% WP	-	24.37	74.09	14.70	<a href="#">[5]</a>

## Cucumber Downy Mildew (*Pseudoperonospora cubensis*)

Treatment	Active Ingredient(s) & Formulation	Application Rate	Disease Severity (%)	Disease Control (%)	Yield ( kg/plot )	Reference
Untreated Control	-	-	-	-	7.54	<a href="#">[8]</a>
Metalaxyl + Mancozeb	Ridomil MZ	-	9.59	High	17.65	<a href="#">[8]</a>
Metalaxyl M + Mancozeb	Ridomil Gold	-	11.02	High	15.68	<a href="#">[8]</a>
Cymoxanil + Mancozeb	Curzate M-8	-	18.99	Moderate	15.21	<a href="#">[8]</a>

## Grapevine Downy Mildew (Plasmopara viticola)

Treatment	Active Ingredient(s) & Formulation	Application Rate	Disease Incidence (%)	Disease Severity (%)	Efficacy (%)	Reference
Untreated Control	-	-	23	-	-	<a href="#">[9]</a>
Oxathiapiprolin + Folpet	Zorvec	0.2 L/ha + 1.25 kg/ha	Low	Low	97.7-98.6	<a href="#">[10]</a>
Fluopicolide + Fosetyl-Al	Profiler 71.1 WG	3.0 kg/ha	Low	Low	96.9-97.8	<a href="#">[10]</a>
Cymoxanil + Mancozeb	-	2g/L	Low (10.05)	-	80.49	<a href="#">[11]</a>

## Experimental Protocols

The following are detailed protocols for conducting field trials with **Oxadixyl** for the control of potato late blight, cucumber downy mildew, and grapevine downy mildew.

### Protocol for Potato Late Blight (*Phytophthora infestans*) Field Trial

#### 1. Experimental Design and Plot Establishment:

- Design: Randomized Complete Block Design (RCBD) with 3-4 replications.
- Plot Size: Each plot to consist of 4 rows, 11 meters long.
- Cultivar: Use a susceptible potato cultivar (e.g., Kufri Jyothi, King Edward) to ensure adequate disease pressure.
- Planting: Plant seed tubers at a standard spacing.

- Buffer Zones: Include untreated guard rows around the experimental area to minimize spray drift between plots.

## 2. Inoculum and Inoculation (if natural infection is not relied upon):

- Isolate: Use a known virulent isolate of *Phytophthora infestans*. Both phenylamide-sensitive and -resistant isolates can be used to test efficacy against resistant strains.
- Inoculum Preparation: Prepare a sporangial suspension of *P. infestans* adjusted to a concentration of  $10^5$  sporangia/mL.
- Inoculation: Inoculate plants at 7-8 weeks after emergence by spraying the sporangial suspension onto the foliage. To maintain high humidity for infection, cover the inoculated plants with plastic sheeting overnight or use a misting system.

## 3. Fungicide Application:

- Treatments: Include an untreated control, **Oxadixyl** as a standalone treatment (if available), and **Oxadixyl** in combination with partner fungicides (e.g., mancozeb, cymoxanil).
- Application Timing: Begin fungicide applications preventatively, before the appearance of disease symptoms, or at the very first sign of disease.
- Application Interval: Apply treatments at 7 to 14-day intervals, depending on the specific protocol and disease pressure.
- Application Equipment: Use a CO<sub>2</sub>-pressurized backpack sprayer with appropriate nozzles (e.g., hollow cone) to ensure uniform coverage of the foliage. Calibrate the sprayer to deliver a consistent volume (e.g., 40 gal/A).

## 4. Disease Assessment:

- Timing: Assess disease severity weekly, starting from the first appearance of symptoms.
- Method: Use a standardized disease rating scale (e.g., 1-9 scale) to estimate the percentage of leaf area affected by late blight.

- Data Calculation: Calculate the Percent Disease Index (PDI) and the Area Under the Disease Progress Curve (AUDPC) to quantify disease development over time.

#### 5. Yield Assessment:

- At the end of the growing season, harvest the tubers from the central rows of each plot.
- Measure the total tuber yield and marketable tuber yield for each plot.

#### 6. Data Analysis:

- Analyze the data using Analysis of Variance (ANOVA) appropriate for an RCBD.
- Use a mean separation test (e.g., Fisher's LSD) to determine significant differences between treatments.

## Protocol for Cucumber Downy Mildew (*Pseudoperonospora cubensis*) Field Trial

### 1. Experimental Design and Plot Establishment:

- Design: Randomized Complete Block Design (RCBD) with four replications.
- Plot Size: Single raised beds, 14-ft long with 5-ft fallow borders.
- Cultivar: Use a susceptible cucumber cultivar (e.g., 'Vlaspik').
- Planting: Direct seed and thin to a final stand of one plant per hill.
- Cultural Practices: Use drip irrigation and standard fertilization practices.

### 2. Fungicide Application:

- Treatments: Include an untreated control and various fungicide programs, including those containing **Oxadixyl** or other downy mildew-effective fungicides.
- Application Timing: Initiate sprays at the first true leaf stage or upon the first confirmation of downy mildew in the region.

- Application Interval: Apply fungicides at 5 to 7-day intervals, with shorter intervals under high disease pressure.
- Application Equipment: Use a CO<sub>2</sub>-pressurized backpack sprayer with a single-nozzle handheld boom to ensure thorough coverage.

### 3. Disease Assessment:

- Timing: Assess disease severity weekly.
- Method: Rate disease severity based on the percentage of necrotic foliage caused by *P. cubensis*.

### 4. Yield Assessment:

- Harvest marketable and non-marketable fruits weekly from each plot.
- Record the weight of the harvested fruits.

### 5. Data Analysis:

- Analyze disease severity and yield data using ANOVA.
- Use a mean separation test to compare treatment means.

## Protocol for Grapevine Downy Mildew (*Plasmopara viticola*) Field Trial

### 1. Experimental Design and Plot Establishment:

- Design: Randomized Complete Block Design with four replications.
- Plot Size: Each plot to consist of four-vine plots.
- Cultivar: Use a susceptible grapevine cultivar (e.g., 'Chancellor').
- Training System: Utilize a standardized training system (e.g., single-curtain, high-wire cordon).

## 2. Fungicide Application:

- **Treatments:** Include an untreated control and various fungicide treatments, including those with **Oxadixyl**.
- **Application Timing:** Begin applications at the 5-6 leaf stage (approximately 3 weeks before bloom).
- **Application Interval:** Apply fungicides at regular intervals (e.g., every 7-14 days) throughout the period of susceptibility.
- **Application Equipment:** Use a mist blower backpack sprayer to apply treatments to the point of runoff.

## 3. Disease Assessment:

- **Timing:** Conduct assessments at key phenological stages (e.g., pre-bloom, post-bloom, veraison).
- **Method:** Assess disease incidence (percentage of infected leaves/bunches) and severity (percentage of area covered by lesions) on a random sample of leaves and bunches per plot. Standardized diagrammatic scales can be used for more accurate severity assessment.

## 4. Yield and Quality Assessment:

- At harvest, record the yield per plot.
- Assess grape quality parameters if relevant to the study objectives.

## 5. Data Analysis:

- Analyze disease incidence, severity, and yield data using ANOVA.
- Use a mean separation test to compare treatment means.

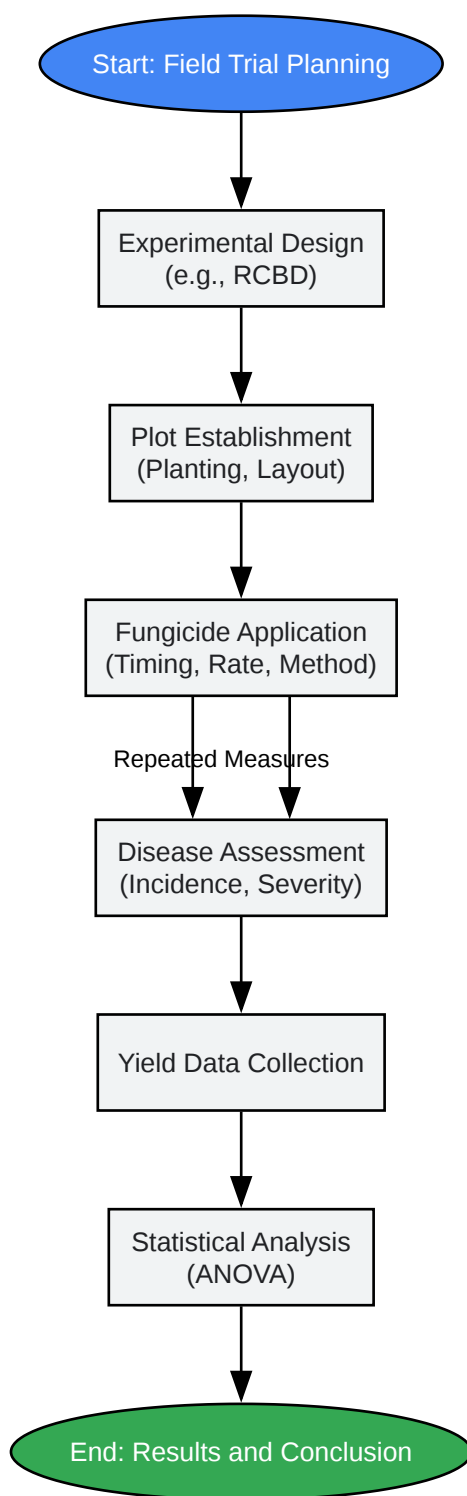
# Visualizations



## Signaling Pathway: Inhibition of rRNA Synthesis by Oxadixyl

Caption: Mode of action of **Oxadixyl** in Oomycete pathogens.

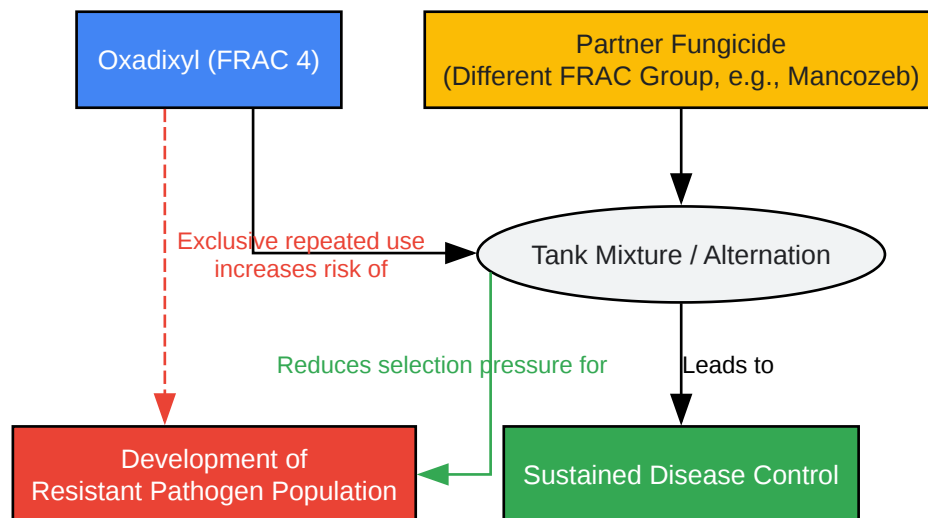
## Experimental Workflow: Fungicide Field Trial



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Caption: Generalized workflow for a fungicide field trial.

## Logical Relationships: Resistance Management with Oxadixyl



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Caption: Logic of using tank mixes for resistance management.

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